

Application Notes and Protocols for Omadacycline Mesylate Broth Microdilution Susceptibility Testing

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Compound of Interest

Compound Name: *Omadacycline mesylate*

Cat. No.: *B12353970*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for determining the minimum inhibitory concentration (MIC) of **omadacycline mesylate** against a variety of bacterial pathogens using the broth microdilution method. The information is curated for researchers, scientists, and professionals involved in drug development and antimicrobial susceptibility testing.

Introduction

Omadacycline is a novel aminomethylcycline antibiotic with a broad spectrum of activity against Gram-positive, Gram-negative, and atypical bacteria.[1] It is a semisynthetic derivative of minocycline and functions by inhibiting bacterial protein synthesis through binding to the 30S ribosomal subunit.[1] Notably, omadacycline has demonstrated efficacy against bacterial strains exhibiting resistance to other tetracyclines via common mechanisms like efflux pumps and ribosomal protection.[1][2] Accurate and standardized methods for susceptibility testing are crucial for its clinical application and for monitoring the emergence of resistance. The broth microdilution assay is a standard and widely accepted method for determining the MIC of antimicrobial agents.[3]

Principle of the Broth Microdilution Assay

The broth microdilution assay involves challenging a standardized bacterial inoculum with serial twofold dilutions of an antimicrobial agent in a liquid growth medium. The MIC is defined as the lowest concentration of the antimicrobial agent that completely inhibits the visible growth of the organism after a specified incubation period.

Scope

This document outlines the protocol for performing the broth microdilution assay for **omadacycline mesylate** against non-fastidious and fastidious bacteria, referencing established guidelines from the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).[\[2\]](#)[\[4\]](#)

Materials and Reagents

- **Omacycline mesylate** analytical standard
- Cation-Adjusted Mueller-Hinton Broth (CAMHB)
- For fastidious organisms:
 - Haemophilus Test Medium (HTM) for Haemophilus spp.[\[5\]](#)
 - CAMHB with 2.5% to 5% laked horse blood for Streptococcus pneumoniae[\[5\]](#)
 - Mueller-Hinton Fastidious (MH-F) broth (as recommended by EUCAST)[\[5\]](#)[\[6\]](#)
- Sterile 96-well microtiter plates
- Sterile water and saline
- Bacterial cultures
- 0.5 McFarland turbidity standard
- Spectrophotometer
- Incubator (35 ± 2°C)

- Micropipettes and sterile tips

Experimental Protocol

This protocol is based on the CLSI M07-A10 guidelines, which are frequently cited in omadacycline susceptibility testing literature.^{[2][3]}

Preparation of Omadacycline Stock Solution

- Accurately weigh a sufficient amount of **omadacycline mesylate** analytical standard.
- Reconstitute the powder in a suitable solvent (e.g., sterile deionized water) to create a high-concentration stock solution (e.g., 1280 µg/mL).
- Sterilize the stock solution by filtration through a 0.22 µm filter.
- Store the stock solution in small aliquots at -70°C or below until use.

Preparation of Microtiter Plates

- Perform serial twofold dilutions of the omadacycline stock solution in the appropriate broth medium (CAMHB for non-fastidious bacteria, or specialized media for fastidious organisms) directly in a 96-well microtiter plate.
- The final volume in each well should be 50 µL, with concentrations typically ranging from 0.03 to 32 µg/mL.^{[3][7]}
- Include a growth control well containing only broth (no antibiotic) and a sterility control well (no bacteria).

Inoculum Preparation

- From a fresh (18-24 hour) culture plate, select several well-isolated colonies of the test organism.
- Suspend the colonies in sterile saline or broth to match the turbidity of a 0.5 McFarland standard. This corresponds to approximately $1-2 \times 10^8$ CFU/mL for *E. coli*.

- Dilute the standardized bacterial suspension in the appropriate broth to achieve a final inoculum concentration of approximately 5×10^5 CFU/mL in each well of the microtiter plate.

Inoculation and Incubation

- Add 50 μ L of the standardized bacterial inoculum to each well of the microtiter plate, resulting in a final volume of 100 μ L per well.
- The final bacterial concentration in each well should be approximately 5×10^5 CFU/mL.
- Seal the plates to prevent evaporation.
- Incubate the plates at $35 \pm 2^\circ\text{C}$ for 16-20 hours for non-fastidious bacteria and 20-24 hours for fastidious organisms in ambient air.[\[8\]](#)

Reading and Interpreting Results

- After incubation, examine the plates for bacterial growth. Growth is indicated by turbidity or a pellet at the bottom of the well.
- The MIC is the lowest concentration of omadacycline that shows no visible growth.
- For some organisms, a "trailing" effect (reduced growth over a range of concentrations) may be observed. In such cases, the MIC should be recorded as the lowest concentration that causes an 80% reduction in growth compared to the growth control.[\[9\]](#)[\[10\]](#)

Quality Control

Regular quality control testing is essential to ensure the accuracy and reproducibility of the results.[\[4\]](#)

QC Strains and Expected MIC Ranges:

Quality Control Strain	CLSI Document	Expected Omadacycline MIC Range (µg/mL)
Escherichia coli ATCC 25922	M100	0.5 - 4
Staphylococcus aureus ATCC 29213	M100	0.06 - 0.5
Enterococcus faecalis ATCC 29212	M100	0.03 - 0.25
Streptococcus pneumoniae ATCC 49619	M100	0.015 - 0.12
Haemophilus influenzae ATCC 49247	M100	0.25 - 2

Note: The provided MIC ranges are for illustrative purposes and should be verified against the latest CLSI M100 supplement.

Data Presentation

The following tables summarize the in vitro activity of omadacycline against various bacterial isolates as reported in published studies.

Table 1: Omadacycline MIC Data for Gram-Positive Bacteria

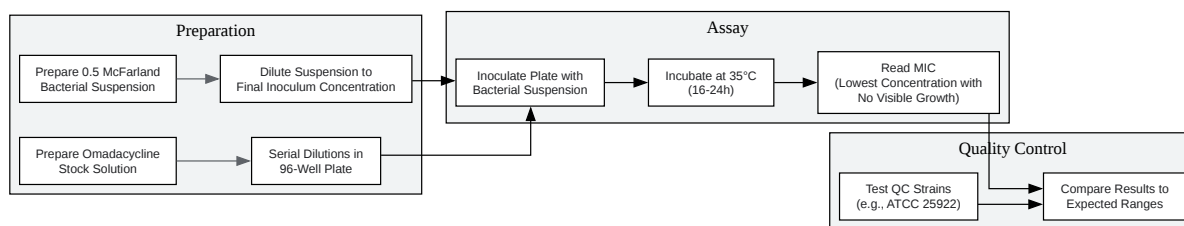
Organism	N	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)	Reference
Staphylococcus aureus (all)	99.9% of isolates inhibited by ≤2 µg/ml	0.12	0.25	[2]
Staphylococcus aureus (MRSA)	97	0.12	0.25	[11]
Staphylococcus aureus (MSSA)	100	0.12	0.12	[11]
Streptococcus pneumoniae	-	0.06	0.06	[2]
Enterococcus faecalis	-	0.03	0.12	[11]
Viridans group streptococci	-	0.06	0.12	[2]
Beta-hemolytic streptococci	-	0.06	0.12	[2]

Table 2: Omadacycline MIC Data for Gram-Negative Bacteria

Organism	N	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)	Reference
Escherichia coli	-	0.5	2	[2]
Enterobacter cloacae	-	2	4	[1]
Klebsiella pneumoniae	-	2	8	[11]
Klebsiella oxytoca	-	1	4	[2]
Haemophilus influenzae	-	1	1	[2]
Moraxella catarrhalis	-	0.12	0.25	[2]

Visualizations

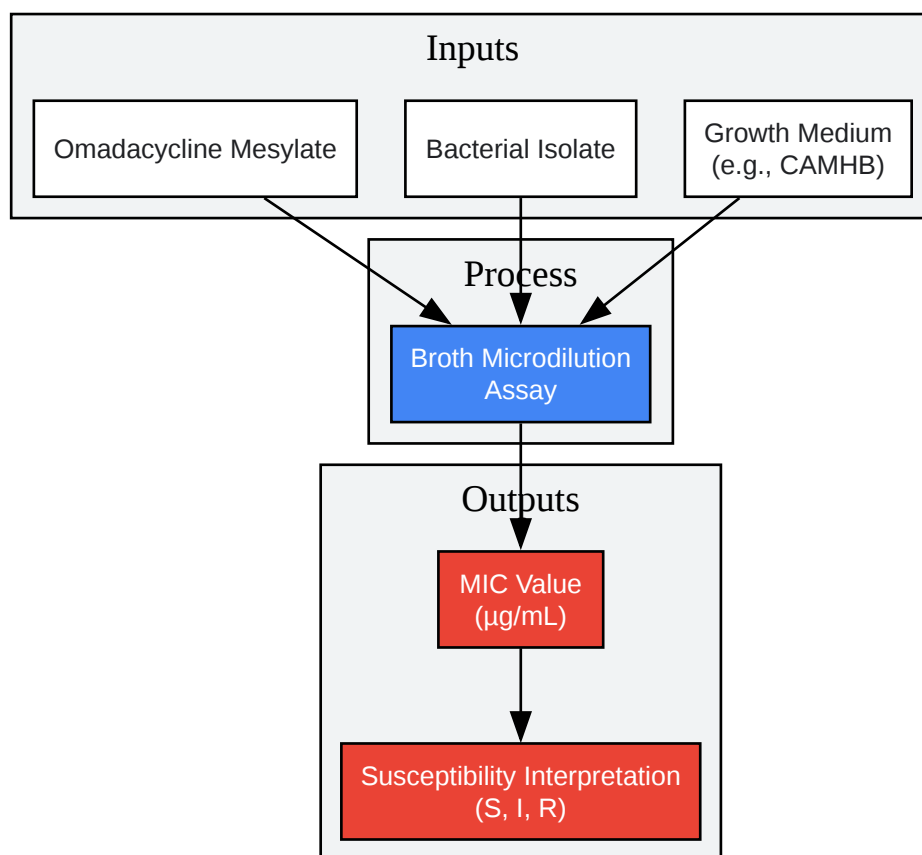
Broth Microdilution Workflow



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Caption: Workflow for Omadacycline Broth Microdilution Assay.

Logical Relationship of Susceptibility Testing



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